

# GHS classification and handling precautions for isopropyl acrylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Isopropyl acrylate

Cat. No.: B3029531

[Get Quote](#)

## An In-depth Technical Guide to the GHS Classification and Safe Handling of **Isopropyl Acrylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **isopropyl acrylate** (CAS No. 689-12-3), in accordance with the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following sections detail the substance's GHS classification, physical and toxicological properties, and essential precautions for safe handling, storage, and disposal.

## GHS Classification

**Isopropyl acrylate** is classified as a hazardous substance under the GHS framework. The primary hazards are associated with its flammability and its potential to cause severe skin and eye damage. The official classification and associated labeling elements are summarized below.

Signal Word: Danger<sup>[1]</sup><sup>[2]</sup>

Pictograms:

Pictogram	Hazard Class
GHS02: Flame	Flammable liquids
GHS05: Corrosion	Skin corrosion/irritation, Serious eye damage/eye irritation
GHS07: Exclamation Mark	Skin irritation, Eye irritation, Respiratory tract irritation

#### Hazard Statements:

A harmonized classification from the European Chemicals Agency (ECHA) and other sources indicates the following hazard statements apply to **isopropyl acrylate**<sup>[1][2]</sup>:

- H225: Highly flammable liquid and vapor.<sup>[1][3]</sup>
- H314: Causes severe skin burns and eye damage.<sup>[1][3]</sup>
- H315: Causes skin irritation.<sup>[1][4]</sup>
- H319: Causes serious eye irritation.<sup>[1][2]</sup>
- H335: May cause respiratory irritation.<sup>[1][4]</sup>
- H411: Toxic to aquatic life with long lasting effects.<sup>[1]</sup>

## Physicochemical and Toxicological Data

Understanding the properties of **isopropyl acrylate** is critical for risk assessment and the implementation of appropriate safety measures.

## Physical and Chemical Properties

The following table summarizes key physical and chemical data for **isopropyl acrylate**.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>	[2][3][5]
Molecular Weight	114.14 g/mol	[1][2][5]
CAS Number	689-12-3	[2][3]
Appearance	Clear, colorless liquid	[1][6]
Odor	Ester-like, fruity	[1][6]
Boiling Point	51-52°C @ 103 mm Hg	[5]
Flash Point	22.9°C	[5]
Density	0.893 g/cm <sup>3</sup>	[5]
Solubility in Water	4,216 mg/L @ 25°C (estimated)	[7]

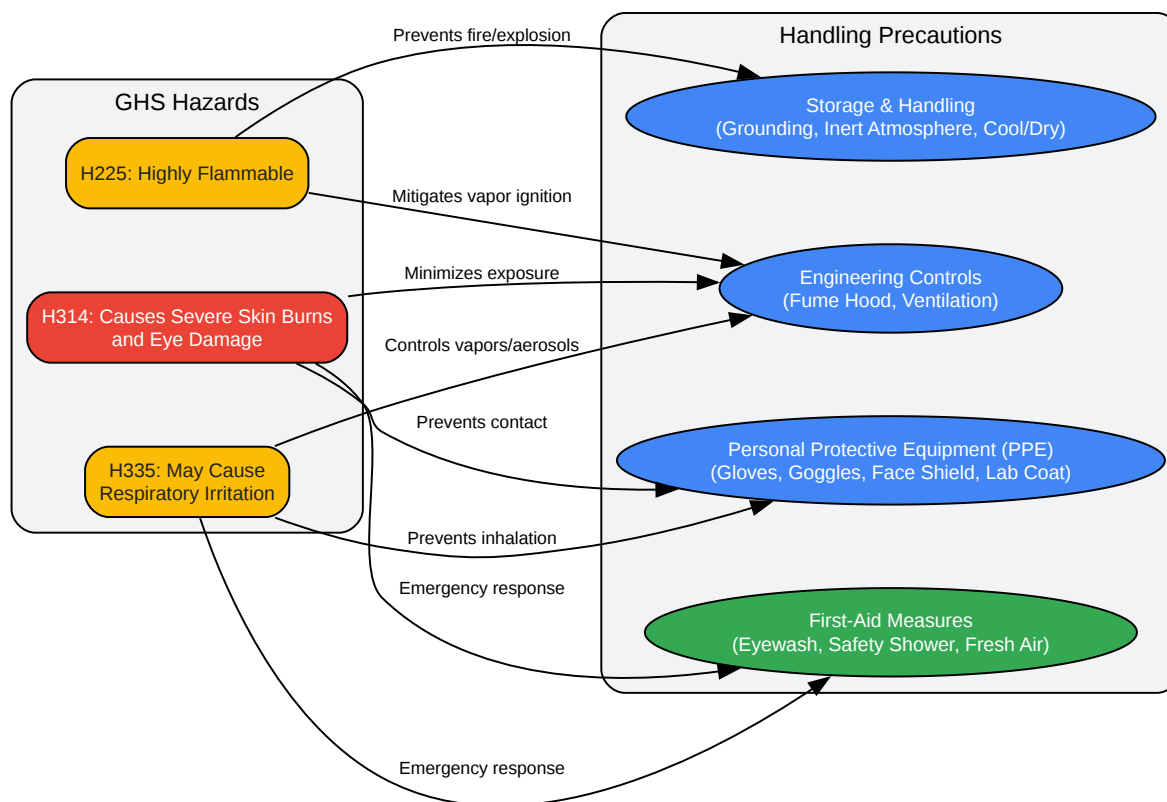
## Toxicological Data

While specific acute toxicity data (e.g., LD50, LC50) for **isopropyl acrylate** is not extensively detailed in readily available literature, one source notes that its toxicological properties have not been thoroughly investigated[8]. The primary toxicological concerns are its corrosive and irritant effects on the skin, eyes, and respiratory system[1][4]. For reference, data for the structurally similar compound, ethyl acrylate, is provided below.

Endpoint	Species	Value	Guideline	Reference
Acute Oral Toxicity (LD50)	Rat	1,120 mg/kg	-	
Acute Dermal Toxicity (LD50)	Rabbit	1,800 mg/kg	-	
Acute Inhalation Toxicity (LC50)	Rat	9.137 mg/L (4h, vapor)	OECD TG 403	
Skin Irritation	Rabbit	Irritating to skin	OECD TG 404	
Eye Irritation	Rabbit	Eye irritation	-	

## Safe Handling and Emergency Protocols

The following diagram illustrates the logical relationship between the identified GHS hazards of **isopropyl acrylate** and the necessary handling precautions.



[Click to download full resolution via product page](#)

Caption: Logical workflow from GHS hazards to required handling precautions.

## Engineering Controls

- Ventilation: Always handle **isopropyl acrylate** in a well-ventilated area. A chemical fume hood is required to minimize inhalation of vapors and prevent the accumulation of flammable concentrations[8].
- Explosion-Proof Equipment: Use explosion-proof electrical, ventilating, and lighting equipment to prevent ignition sources[3][9].

- **Static Discharge:** Ground and bond containers and receiving equipment to prevent static discharge, which can ignite flammable vapors[3][9].
- **Emergency Equipment:** Ensure that an emergency eyewash station and a safety shower are readily accessible and in good working order[10][11].

## Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical splash goggles that meet approved standards (e.g., NIOSH or EN 166). A face shield should also be worn when there is a significant risk of splashing[8][11].
- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber) and inspect them before use. Flame-retardant and antistatic protective clothing, such as a lab coat, is necessary to prevent skin contact[8].
- **Respiratory Protection:** If ventilation is insufficient or during procedures that may generate aerosols, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used[11].

## Storage and Disposal

- **Storage:** Store containers in a cool, dry, dark, and well-ventilated place, away from heat, sparks, open flames, and direct sunlight[3][8][9]. Containers should be tightly closed to prevent leakage and vapor release[3][8]. **Isopropyl acrylate** may polymerize, so it should be stored under an inert atmosphere (e.g., nitrogen) if required, and away from incompatible materials like strong oxidizing agents, acids, and bases[11].
- **Disposal:** Dispose of unused monomer and contaminated materials as hazardous waste in accordance with all local, regional, and national regulations. Do not pour down the drain[3][8][11].

## First-Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention[3][8].

- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin area with large amounts of water for at least 15 minutes. Seek immediate medical attention as this substance causes severe skin burns[3][8].
- **Eye Contact:** Immediately rinse the eyes cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention[3][8].
- **Ingestion:** Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention[3][8].

## Key Experimental Protocols for Hazard Determination

The GHS classification of **isopropyl acrylate** is based on data derived from standardized experimental protocols. The methodologies for determining skin and eye irritation/corrosion are critical for understanding the basis of its "Corrosive" classification. The following are summaries of the relevant OECD test guidelines.

### Skin Corrosion/Irritation Testing

The potential of a chemical to cause skin corrosion (irreversible damage) or irritation (reversible damage) is typically assessed using a tiered approach that prioritizes in vitro methods over animal testing.

- **OECD Test Guideline 431: In Vitro Skin Corrosion - Reconstructed Human Epidermis (RhE) Test Method**
  - **Principle:** This test uses a three-dimensional model of human epidermis grown from non-transformed human keratinocytes. The test chemical is applied topically to the tissue surface. Corrosive chemicals penetrate and damage the stratum corneum and underlying cell layers, leading to cytotoxicity.
  - **Methodology:** The test chemical is applied to the RhE tissue for specific exposure times (e.g., 3 minutes and 1 hour). After exposure, the tissue is rinsed, and cell viability is measured using a colorimetric assay (e.g., MTT assay), which quantifies the reduction of MTT dye by mitochondrial enzymes in viable cells.

- Interpretation: Cell viability is compared to a negative control. A chemical is identified as corrosive if the cell viability falls below specific thresholds (e.g., <50% viability after 3 minutes or <15% after 1 hour). This method can distinguish between corrosive and non-corrosive substances.
- OECD Test Guideline 439: In Vitro Skin Irritation - Reconstructed Human Epidermis (RhE) Test Method
  - Principle: Similar to OECD TG 431, this method uses an RhE model to predict skin irritation potential.
  - Methodology: The test chemical is applied to the RhE model for a defined period (typically 15-60 minutes). Cell viability is then determined using the MTT assay.
  - Interpretation: A chemical is classified as a skin irritant (GHS Category 2) if the mean cell viability is reduced to  $\leq 50\%$  after exposure.

## Serious Eye Damage/Eye Irritation Testing

Similar to skin testing, a weight-of-the-evidence and tiered testing strategy is used to evaluate eye hazards, starting with in vitro and ex vivo methods.

- OECD Test Guideline 437: Bovine Corneal Opacity and Permeability (BCOP) Test Method
  - Principle: This ex vivo method uses corneas isolated from the eyes of cattle obtained from abattoirs to assess the potential for a chemical to cause severe eye damage.
  - Methodology: The test chemical is applied to the epithelial surface of the cornea. The effects are quantified by measuring two endpoints: corneal opacity (light scattering) and permeability (measured by the amount of fluorescein dye that passes through the cornea).
  - Interpretation: An "In Vitro Irritancy Score" is calculated based on the opacity and permeability values. Scores above a certain threshold indicate a corrosive or severe irritant potential.
- OECD Test Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) Test Method



- Principle: This in vitro test uses a multi-layered epithelium of human-derived corneal cells to identify chemicals that are not classified for eye irritation or serious eye damage.
- Methodology: The test chemical is applied to the surface of the corneal tissue model. After a defined exposure time, cell viability is measured using the MTT assay.
- Interpretation: If cell viability remains high (e.g., > 60%), the chemical is considered not to require classification for eye irritation or serious damage (No Category). This test is primarily used to identify non-irritants. For identifying irritants and corrosives, other tests are required.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
- 2. Substance Information - ECHA [[echa.europa.eu](http://echa.europa.eu)]
- 3. Isopropyl acrylate | C<sub>6</sub>H<sub>10</sub>O<sub>2</sub> | CID 12716 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. [ntp.niehs.nih.gov](http://ntp.niehs.nih.gov) [[ntp.niehs.nih.gov](http://ntp.niehs.nih.gov)]
- 5. [cpsc.gov](http://cpsc.gov) [[cpsc.gov](http://cpsc.gov)]
- 6. ISO-PROPYL ACRYLATE - Safety Data Sheet [[chemicalbook.com](http://chemicalbook.com)]
- 7. [echa.europa.eu](http://echa.europa.eu) [[echa.europa.eu](http://echa.europa.eu)]
- 8. [epa.gov](http://epa.gov) [[epa.gov](http://epa.gov)]
- 9. [iivs.org](http://iivs.org) [[iivs.org](http://iivs.org)]
- 10. [episkin.com](http://episkin.com) [[episkin.com](http://episkin.com)]
- 11. [enfo.hu](http://enfo.hu) [[enfo.hu](http://enfo.hu)]
- To cite this document: BenchChem. [GHS classification and handling precautions for isopropyl acrylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3029531#ghs-classification-and-handling-precautions-for-isopropyl-acrylate>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)